

# 2-Amino-3-bromo-5-chlorobenzonitrile: A Technical Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-3-bromo-5-chlorobenzonitrile

Cat. No.: B1290257

[Get Quote](#)

An in-depth guide to the chemical properties, synthesis, and applications of the versatile research chemical, **2-Amino-3-bromo-5-chlorobenzonitrile**, tailored for researchers, scientists, and professionals in drug development.

## Compound Identification

CAS Number: 914636-84-3[1][2]

Chemical Structure:

- IUPAC Name: **2-amino-3-bromo-5-chlorobenzonitrile**[1]
- Molecular Formula: C<sub>7</sub>H<sub>4</sub>BrClN<sub>2</sub>[1]
- Canonical SMILES: C1=C(C=C(C(=C1C#N)N)Br)Cl[1]
- InChI Key: BWYLAELWYGJTEX-UHFFFAOYSA-N[1]

The structure of **2-Amino-3-bromo-5-chlorobenzonitrile** is characterized by a benzene ring substituted with an amino group, a bromine atom, a chlorine atom, and a nitrile group. This unique combination of functional groups imparts distinct reactivity and makes it a valuable intermediate in organic synthesis.[1]

## Physicochemical Properties

The physicochemical properties of **2-Amino-3-bromo-5-chlorobenzonitrile** are summarized in the table below. These properties are crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Source
Molecular Weight	231.48 g/mol	[1]
Melting Point	138-140 °C	[1]
Water Solubility	0.0799 mg/mL	[1]
LogP	2.8	[1]
Appearance	Off-white to pale brown crystalline powder	N/A

The low water solubility and a LogP value of 2.8 indicate the hydrophobic nature of the compound, suggesting a preference for organic phases.[1]

## Synthesis and Experimental Protocols

### Synthetic Route Overview

**2-Amino-3-bromo-5-chlorobenzonitrile** can be synthesized through various methods, with a common approach being the electrophilic bromination of a substituted aminobenzonitrile precursor.[1] The presence of the activating amino group and deactivating halogen and nitrile groups on the aromatic ring presents a unique challenge in achieving high regioselectivity.

### Experimental Protocol: Bromination of 2-Amino-5-chlorobenzonitrile

A plausible method for the synthesis of **2-Amino-3-bromo-5-chlorobenzonitrile** involves the direct bromination of 2-amino-5-chlorobenzonitrile.[1] The following is a representative experimental protocol:

Materials:

- 2-Amino-5-chlorobenzonitrile
- Bromine
- Dichloromethane (or another suitable inert solvent)
- Sodium bicarbonate solution (aqueous, saturated)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve 2-amino-5-chlorobenzonitrile in dichloromethane in a round-bottom flask equipped with a magnetic stirrer.
- Cool the solution in an ice bath.
- Slowly add a solution of bromine in dichloromethane to the cooled solution via a dropping funnel with continuous stirring. The rate of addition should be controlled to maintain the reaction temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding a saturated aqueous solution of sodium bicarbonate until the bromine color disappears.

- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer with water and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- The crude product can be purified by recrystallization or column chromatography to yield pure **2-Amino-3-bromo-5-chlorobenzonitrile**.

Characterization: The final product should be characterized using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) to confirm its structure and purity.<sup>[1]</sup>

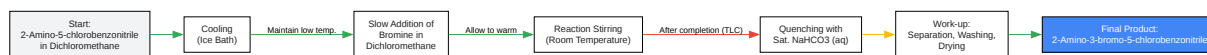
## Applications in Research and Drug Development

**2-Amino-3-bromo-5-chlorobenzonitrile** serves as a key building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry.<sup>[1]</sup>

- **Intermediate in Drug Synthesis:** Its unique substitution pattern makes it a valuable precursor for creating diverse molecular scaffolds.<sup>[1]</sup> The presence of amino, bromo, and chloro groups allows for a variety of chemical transformations, including nucleophilic substitution, acylation, and cross-coupling reactions.<sup>[1]</sup>
- **Research Chemical:** It is utilized in proteomics and biochemical research to study protein interactions and functions.<sup>[1]</sup>
- **Enzyme Inhibition:** Preliminary studies suggest that this compound may act as an inhibitor of cytochrome P450 enzymes, specifically CYP1A2 and CYP2C9, which are important in drug metabolism.<sup>[1]</sup> This potential interaction warrants further investigation for its implications in drug efficacy and metabolism.

## Visualization of Synthetic Pathway

The following diagram illustrates a logical workflow for the synthesis of **2-Amino-3-bromo-5-chlorobenzonitrile**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Amino-3-bromo-5-chlorobenzonitrile**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Buy 2-Amino-3-bromo-5-chlorobenzonitrile | 914636-84-3 [smolecule.com]
- 2. 2-AMINO-3-BROMO-5-CHLOROBENZONITRILE | 914636-84-3 [chemicalbook.com]
- To cite this document: BenchChem. [2-Amino-3-bromo-5-chlorobenzonitrile: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290257#2-amino-3-bromo-5-chlorobenzonitrile-cas-number-and-structure]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)